

In-Depth Technical Guide to Solvent Red 212 in Ink Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct red 212

Cat. No.: B1172209

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Solvent Red 212, a metal-complex solvent dye utilized in various ink formulations. The information presented herein is intended for researchers, scientists, and professionals in drug development who may encounter or utilize such dyes in their work. This document details the dye's chemical and physical properties, toxicological data, and general protocols for its incorporation and evaluation in solvent-based ink systems.

Introduction to Solvent Red 212

Solvent Red 212, identified by CAS Number 61300-98-9 and Colour Index (C.I.) Name 48530, is a metal-complex dye known for its application in inks, coatings, and plastics.^{[1][2][3]} Its molecular structure as an azomethine nickel complex imparts a yellowish-red to bluish-red shade and offers good solubility in organic solvents, a crucial characteristic for its use in solvent-based ink formulations.^[4]

Physicochemical Properties

The performance of Solvent Red 212 in ink formulations is largely dictated by its physical and chemical properties. These properties influence its solubility in various resin and solvent systems, as well as the final characteristics of the printed ink, such as color strength, lightfastness, and heat stability.

General Properties

Property	Value	Reference
CAS Number	61300-98-9	[1][2][3][5]
C.I. Name	48530	[1][2][4]
Molecular Formula	C ₂₉ H ₂₀ N ₂ O ₄ (as per C.I. 48530)	[4]
Molecular Weight	460.48 g/mol	[4]
Appearance	Yellowish-red to bluish-red powder	[1][4]
Melting Point	>300 °C	

Solubility Data

The solubility of Solvent Red 212 in various organic solvents is a critical parameter for ink formulators. The following table summarizes its solubility in grams per liter (g/L) at ambient temperature.

Solvent	Solubility (g/L)
Ethanol	100
1-Methoxy-2-propanol	200
n-Propanol	10
2-Ethoxyethanol	300
Methyl Ethyl Ketone (MEK)	500
Ethyl Acetate	10
Toluene	30

Performance Characteristics

The stability and fastness properties of a dye are paramount for ensuring the longevity and durability of the resulting ink.

Performance Metric	Rating/Value
Light Fastness (ISO)	7-8
Heat Resistance (°C)	Stable
Water Resistance	5
5% Sodium Carbonate Resistance	5
5% Hydrochloric Acid Resistance	5

Experimental Protocols

This section outlines general methodologies for the formulation of solvent-based inks containing Solvent Red 212 and the subsequent quality control testing of the final product. These protocols are intended as a guide and may require optimization based on specific substrate and application requirements.

General Ink Formulation Procedure

The preparation of a solvent-based ink typically involves the dispersion of the colorant (Solvent Red 212) into a vehicle composed of a resin, solvent, and various additives.

Materials and Equipment:

- Solvent Red 212
- Resin (e.g., nitrocellulose, polyurethane, acrylic)
- Solvent system (e.g., alcohols, ketones, esters)
- Additives (e.g., plasticizers, slip agents, defoamers)
- High-shear mixer or disperser
- Laboratory balance

- Beakers and mixing vessels

Procedure:

- Varnish Preparation:
 - In a suitable mixing vessel, dissolve the chosen resin in the selected solvent system under agitation. The ratio of resin to solvent will depend on the desired viscosity and solids content of the final ink.
 - Continue mixing until the resin is completely dissolved, forming a clear varnish.
- Dye Incorporation:
 - Slowly add the pre-weighed Solvent Red 212 powder to the varnish under continuous agitation.
 - Increase the mixing speed to ensure uniform dispersion of the dye. High-shear mixing may be required to break down any agglomerates.
- Additive Integration:
 - Once the dye is fully dispersed, introduce any required additives to the formulation. These may include plasticizers to improve flexibility, slip agents to modify surface friction, and defoamers to prevent air entrapment.
 - Mix thoroughly until a homogenous ink is obtained.
- Quality Control and Adjustment:
 - Allow the ink to equilibrate.
 - Perform quality control tests as described in Section 3.2.
 - Adjust viscosity, color strength, and other properties as needed by adding small amounts of solvent or other components.

Quality Control Test Methods

Consistent ink quality is essential for reliable printing performance. The following are key quality control tests for solvent-based inks.

3.2.1 Viscosity Measurement

Viscosity is a critical parameter that affects ink flow and transfer characteristics.

- Method: ASTM D4040 - Standard Test Method for Viscosity of Printing Inks and Vehicles by the Falling-Rod Viscometer.[6][7][8]
- Procedure: A rotational viscometer is used to measure the resistance of the ink to flow at a specified shear rate and temperature. The viscosity is typically reported in centipoise (cP) or Pascal-seconds (Pa·s). Consistent temperature control is crucial as viscosity is temperature-dependent.

3.2.2 Surface Tension Evaluation

Surface tension influences how the ink wets the substrate and forms a uniform film.

- Method: Dyne test inks or pens.
- Procedure: A series of test inks with known surface tension values are applied to the substrate.[9][10][11] The ink that remains as a continuous film without beading up for at least 2 seconds indicates the surface energy of the substrate.[12] For good adhesion, the surface tension of the ink should be lower than the surface energy of the substrate.

3.2.3 Color Strength and Shade Assessment

- Method: Spectrophotometric analysis and visual comparison.
- Procedure: A drawdown of the ink is made on a standard substrate and compared to a reference standard. A spectrophotometer is used to measure the color coordinates (e.g., CIELAB values) to quantitatively assess color differences.

3.2.4 Adhesion Test

- Method: ASTM D3359 - Standard Test Methods for Measuring Adhesion by Tape Test.

- Procedure: A cross-hatch pattern is cut into the dried ink film. A pressure-sensitive tape is applied over the pattern and then rapidly removed. The amount of ink removed from the substrate is assessed against a standard scale to determine the adhesion rating.

Toxicological and Safety Information

Based on the Material Safety Data Sheet (MSDS) for Solvent Red 212, the following toxicological and safety information should be considered.

Acute Toxicity

Test	Result	Species
Oral LD50	8300 mg/kg	Rat
Fish LC50	1000 mg/L	Fish

Handling and Safety Precautions

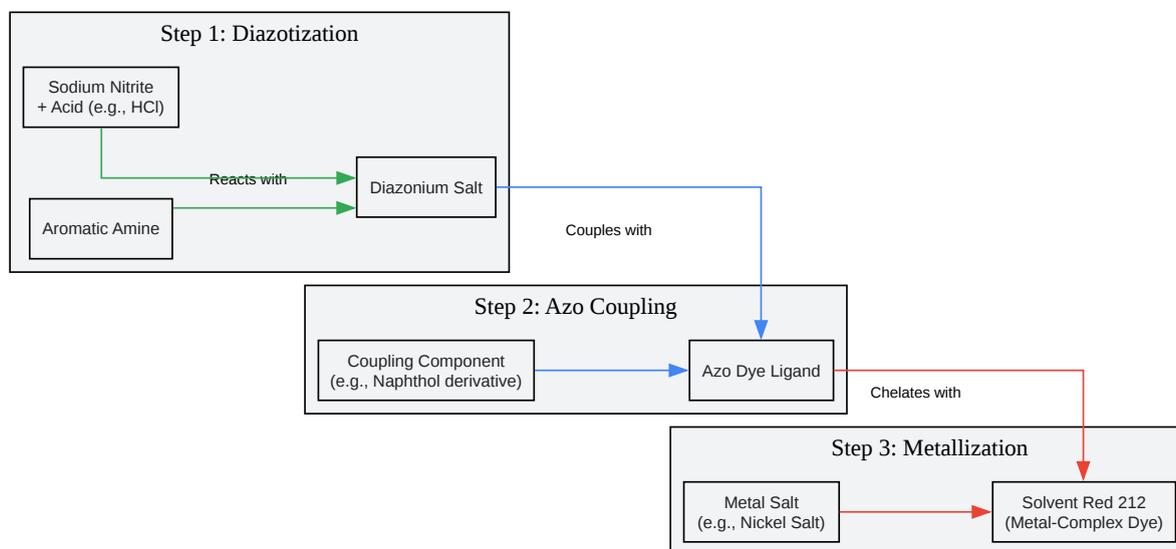
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses, and a respirator when handling the powder form of the dye.
- First Aid:
 - Skin Contact: Immediately flush the skin with plenty of water.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
 - Ingestion: Induce vomiting and seek medical attention.
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.
- Storage: Keep containers tightly closed and store in a cool, dry place.

Visualizations

Generalized Synthesis of Metal-Complex Dyes

While the specific synthesis pathway for Solvent Red 212 is not readily available in the public domain, the following diagram illustrates a generalized process for creating metal-complex

dyes. This typically involves the diazotization of an aromatic amine, followed by coupling with a suitable compound, and subsequent chelation with a metal salt.

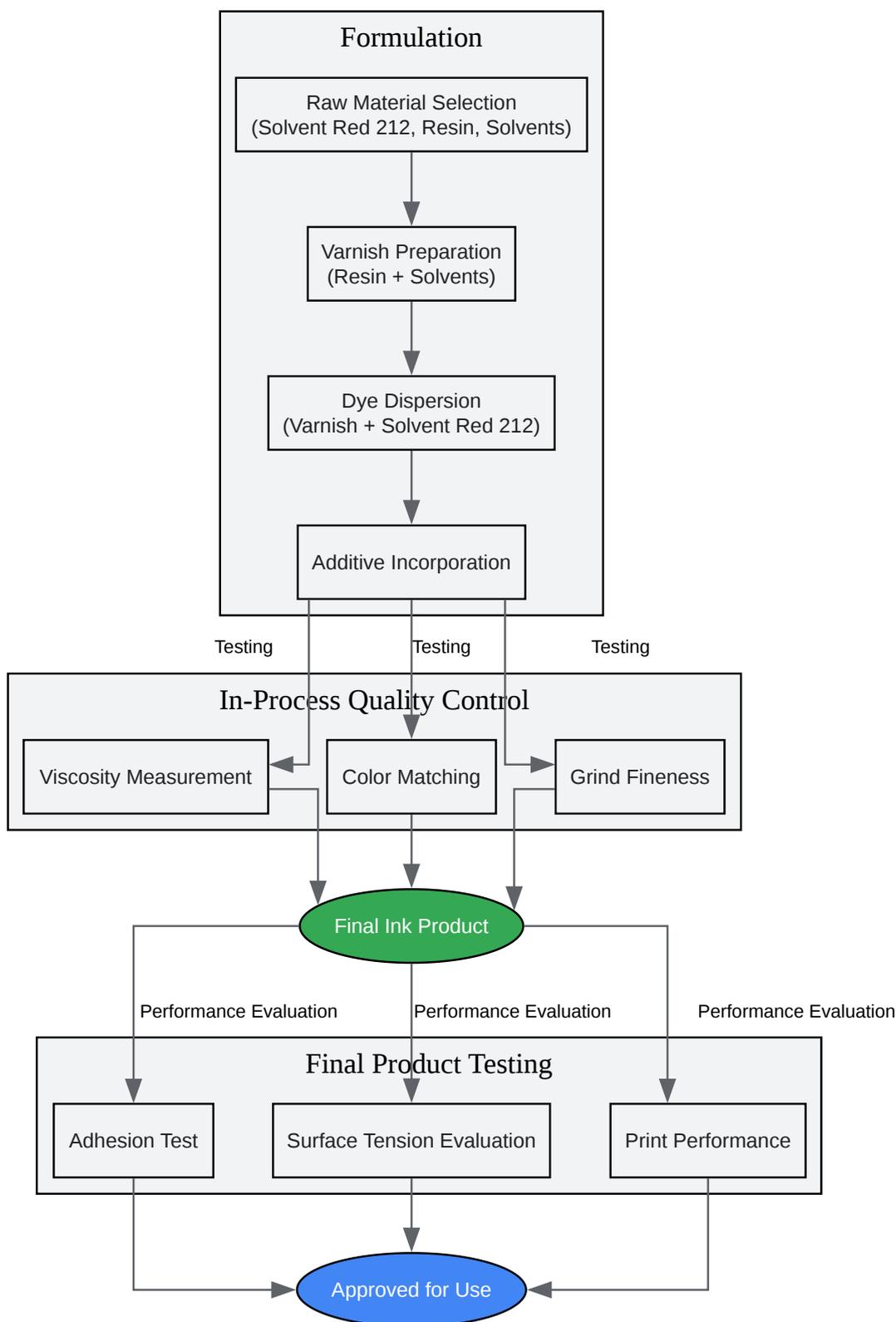


[Click to download full resolution via product page](#)

Caption: Generalized synthesis pathway for a metal-complex azo dye.

Workflow for Solvent-Based Ink Formulation and Quality Control

The following diagram outlines the typical workflow from raw material selection to the final quality assessment of a solvent-based ink formulated with Solvent Red 212.



[Click to download full resolution via product page](#)

Caption: Workflow for solvent-based ink formulation and quality control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Real-time quality control of paint, ink, coating manufacturing using process viscometer and density meter » rheonics :: viscometer and density meter [rheonics.com]
- 2. Solvent Red 212|CAS No:61300-98-9 - red solvent dye [chinainterdyes.com]
- 3. epsilonpigments.com [epsilonpigments.com]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. Solvent Red 212, CasNo.61300-98-9 Zeya Chemicals (Haimen) Co.,Ltd. China (Mainland) [zeya.lookchem.com]
- 6. store.astm.org [store.astm.org]
- 7. standards.iteh.ai [standards.iteh.ai]
- 8. reference.globalspec.com [reference.globalspec.com]
- 9. Determination of the surface tension with test inks [arcotest.info]
- 10. Ink surface tension during the printing process - Printing International, the one-stop-shop for all pad printing needs [printinginternational.com]
- 11. Testing the surface tension | Surface treatment | Polyscience AG [polyscience.ch]
- 12. ????? How to measure surface tension. Pens and test inks - ControlGraf [controlgraf.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to Solvent Red 212 in Ink Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172209#direct-red-212-in-ink-formulations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com